

Application Notes and Protocols for Nervonyl Methane Sulfonate

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Compound of Interest

Compound Name: Nervonyl methane sulfonate

Cat. No.: B15600796

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **Nervonyl Methane Sulfonate** (CAS: 51040-60-9) is publicly available. The following information is compiled from data on related short-chain alkyl methanesulfonates and methanesulfonic acid. The long nervonyl (C24) chain will significantly influence the physical-chemical properties and may alter the toxicological profile. Therefore, this compound should be handled with extreme caution as a potentially hazardous substance.

Introduction

Nervonyl methane sulfonate, also known as (Z)-tetracos-15-en-1-yl methanesulfonate, is a long-chain alkyl sulfonate ester. The methanesulfonate (mesylate) group is an excellent leaving group in nucleophilic substitution reactions, making it a valuable intermediate in organic synthesis. Its long lipid chain suggests its utility in the synthesis of complex lipids, probes for studying lipid metabolism, and potential applications in drug delivery systems.

Chemical and Physical Properties

Limited experimental data is available for **Nervonyl methane sulfonate**. The properties of the methanesulfonate functional group and the long alkyl chain provide a basis for its expected characteristics.

Property	Data	Source
CAS Number	51040-60-9	[1][2]
Molecular Formula	C ₂₅ H ₅₀ O ₃ S	[1][2]
Molecular Weight	430.73 g/mol	[1][2]
Appearance	Expected to be a waxy solid or viscous liquid at room temperature.	Inferred
Solubility	Expected to be soluble in non-polar organic solvents (e.g., hexane, diethyl ether, chloroform) and poorly soluble in polar solvents like water.	Inferred
Melting Point	Data not available.	-
Boiling Point	Data not available. Expected to be high and likely to decompose upon heating.	Inferred
Stability	Potentially sensitive to moisture; may hydrolyze to nervonyl alcohol and methanesulfonic acid. Stable when stored under recommended conditions.[3][4][5][6]	Inferred
Purity	>99% (as offered by commercial suppliers)	[1]

Handling and Storage Protocols

Given the known hazards of related methanesulfonates (toxicity, mutagenicity, and carcinogenicity), stringent safety protocols must be followed.[7][8][9][10]

3.1. Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory. Change gloves immediately if contaminated.[11]
- Eye Protection: Safety glasses with side shields or chemical safety goggles are required.[12]
- Lab Coat: A full-length laboratory coat should be worn.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of any potential aerosols or vapors.[13]

3.2. Handling Procedures

- All handling of **Nervonyl methane sulfonate** should be performed within a chemical fume hood.[10]
- Avoid all personal contact, including inhalation, ingestion, and skin/eye contact.[7]
- Avoid generating dust or aerosols.
- Use compatible labware (glass or polypropylene).[7]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

3.3. Storage

- Temperature: Store in a freezer at or below -20°C.[1]
- Container: Keep in the original, tightly sealed container.[3]
- Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to minimize degradation from moisture and air.
- Location: Store in a designated, locked, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][10]

Emergency Procedures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
[12][13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[12][13]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[14]
- Spills: Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[7] Do not allow the material to enter drains.

Experimental Protocols

5.1. Protocol for Preparation of a Stock Solution

This protocol provides a general method for preparing a stock solution of **Nervonyl methane sulfonate** in an organic solvent.

- Preparation:
 - Ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
 - Allow the container of **Nervonyl methane sulfonate** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing:
 - Tare a clean, dry glass vial on an analytical balance.
 - Carefully transfer the desired amount of **Nervonyl methane sulfonate** to the vial and record the weight.

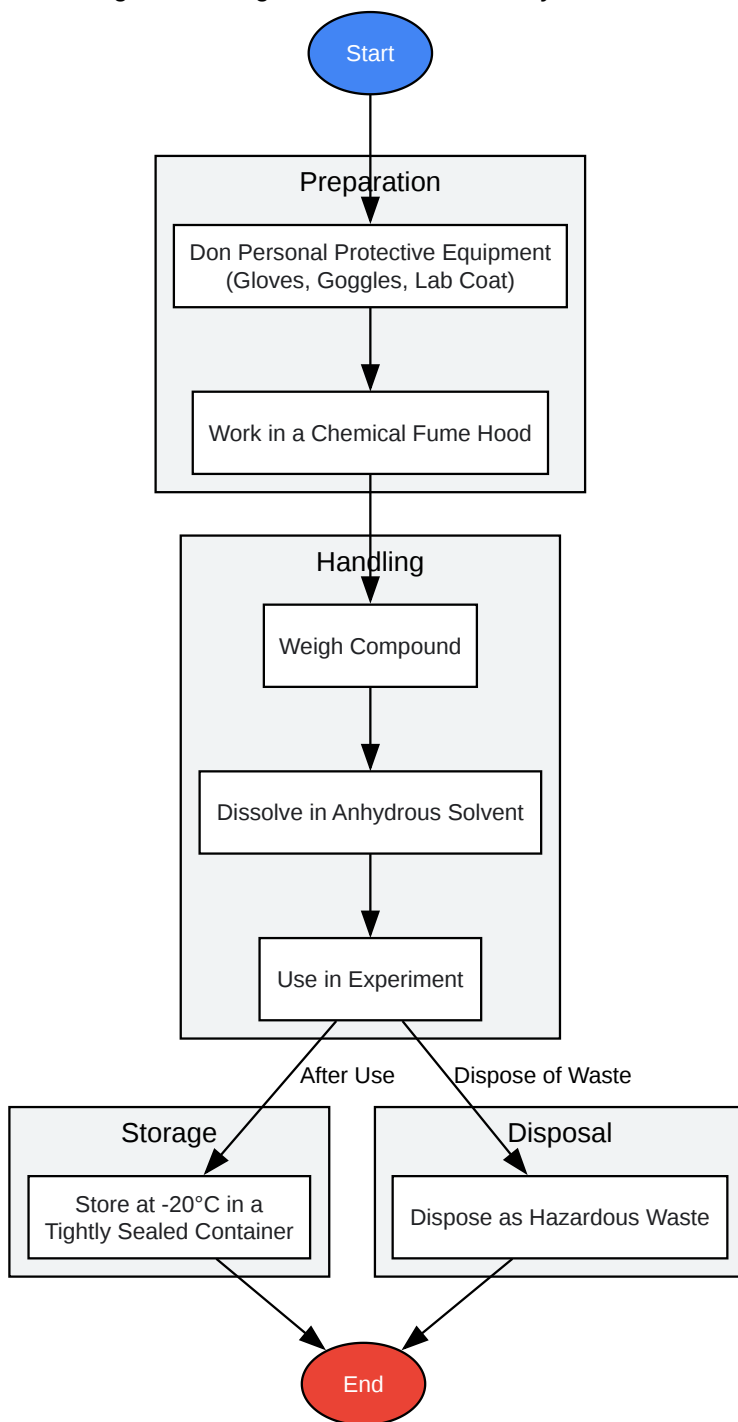
- Solubilization:
 - Add the appropriate volume of a suitable anhydrous organic solvent (e.g., dichloromethane, chloroform, or hexane) to the vial to achieve the desired concentration.
 - Cap the vial tightly and vortex or sonicate until the compound is fully dissolved.
- Storage of Solution:
 - Store the stock solution in a tightly sealed vial at -20°C.
 - For moisture-sensitive applications, consider using a vial with a PTFE-lined cap.

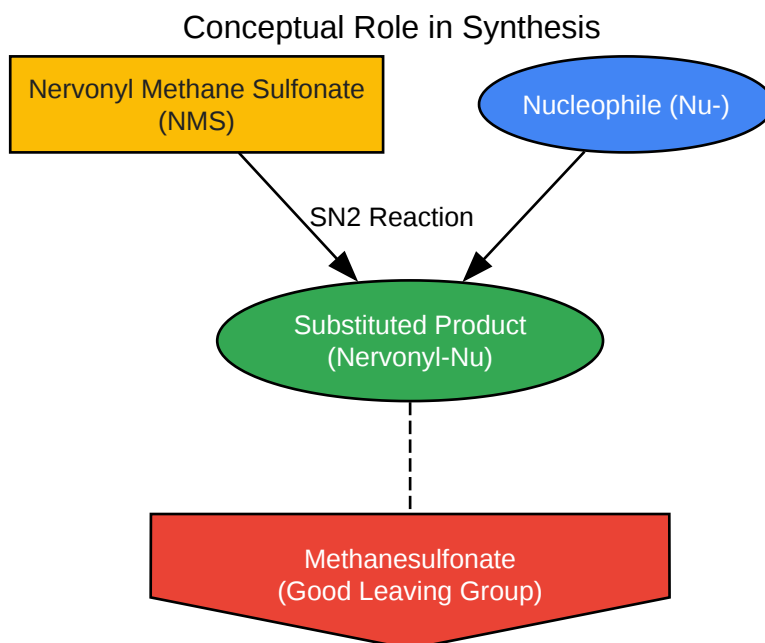
Waste Disposal

- Dispose of all waste materials, including empty containers and contaminated items, in accordance with local, state, and federal regulations for hazardous chemical waste. Do not mix with other waste.

Visualizations

Safe Handling and Storage Workflow for Nervonyl Methane Sulfonate





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